

Comparative Mass Spectrometry Guide: Differentiating C₉H₁₀O₂ Isomers

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Compound of Interest

Compound Name: (E)-2-(4-methoxyphenyl)ethanol

Cat. No.: B13148008

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Executive Summary

This guide provides a technical workflow for the structural differentiation of four common

isomers using Electron Ionization (EI) Mass Spectrometry. While these compounds share a molecular weight of 150 Da, their fragmentation pathways are distinct, driven by the stability of the resulting carbocations and neutral losses.

This document is designed for analytical chemists and researchers requiring definitive identification of synthetic intermediates or natural product isolates without reliance on retention time alone.

The Isomers: Structural Overview

The four isomers selected for this comparison represent distinct functional group arrangements (Ester vs. Ketone/Ether) and substitution patterns (Benzoate vs. Phenylacetate).

Isomer Name	Structure Type	Functional Group	Key Structural Feature
Ethyl Benzoate	Ester	Ph-CO-O-Et	Carbonyl attached directly to the aromatic ring. ^[1]
Benzyl Acetate	Ester	Ph-CH ₂ -O-CO-Me	Oxygen attached to benzylic carbon.
Methyl Phenylacetate	Ester	Ph-CH ₂ -CO-O-Me	Carbonyl attached to benzylic carbon.
4-Methoxyacetophenone	Ketone/Ether	MeO-Ph-CO-Me	Para-substituted aromatic ring (Ether + Ketone).

Fragmentation Analysis & Diagnostic Ions^{[2][3]}

A. Ethyl Benzoate (The "Benzoyl" Pathway)

Diagnostic Peak: m/z 105 (Base Peak) Mechanism:

-Cleavage

Ethyl benzoate undergoes a classic

-cleavage adjacent to the carbonyl group. The bond between the carbonyl carbon and the ethoxy oxygen breaks, expelling the ethoxy radical (

, 45 Da).

- m/z 105 (

): The benzoyl cation is the base peak, stabilized by resonance with the benzene ring.

- m/z 77 (

): The benzoyl cation subsequently loses a neutral CO molecule (28 Da) to form the phenyl cation.

- m/z 122 (

): A rearrangement involving the transfer of a hydrogen from the ethyl group to the carbonyl oxygen, followed by loss of ethylene (

, 28 Da). This is a McLafferty-like rearrangement specific to ethyl esters.

B. Benzyl Acetate (The "Neutral Loss" Pathway)

Diagnostic Peak: m/z 108 (Significant, often ~20-40%) Mechanism: Acetate Rearrangement (Loss of Ketene)

Benzyl acetate is unique among these isomers because it can eliminate a neutral ketene molecule (

, 42 Da).

- m/z 108 (

): The molecular ion loses ketene to form the radical cation of benzyl alcohol. This peak is diagnostic for acetates of primary alcohols.

- m/z 91 (

): The tropylium ion is often the base peak, formed by the cleavage of the benzylic C-O bond. [2] Note that while m/z 91 is dominant, it is not unique to this isomer.

- Differentiation: The presence of m/z 108 distinguishes Benzyl Acetate from Methyl Phenylacetate.

C. Methyl Phenylacetate (The "Benzylic" Pathway)

Diagnostic Peak: m/z 119 Mechanism: Benzylic Cleavage

Methyl phenylacetate contains a benzyl group attached to a carbonyl.

- m/z 119 (

): Loss of the methoxy radical (

, 31 Da) via

-cleavage. This acylium ion (

) is relatively stable.

- m/z 91 (): Loss of the entire carbomethoxy group (, 59 Da) yields the tropylium ion.
- Absence of m/z 108: Unlike benzyl acetate, this molecule cannot lose a neutral ketene fragment directly from the parent ion to form a stable 108 ion.

D. 4-Methoxyacetophenone (The "Stable Acylium" Pathway)

Diagnostic Peak: m/z 135 (Base Peak) Mechanism: Methyl Radical Loss

This isomer is a ketone with a para-methoxy group.

- m/z 135 (): Loss of a methyl radical (, 15 Da) from the methoxy group or the acetyl group? Actually, the loss of the methyl group from the ketone (alpha cleavage) or the ether is possible. However, the loss of the methyl from the acetyl group yields the stable ion (m/z 135).
- m/z 107 (): The m/z 135 ion loses CO (28 Da) to form the methoxyphenyl cation.

Comparative Data Summary

The following table summarizes the relative abundances of key ions. (Values are approximate and representative of standard 70eV EI spectra).

Isomer	m/z 150 (M+)	m/z 135	m/z 119	m/z 108	m/z 105	m/z 91	m/z 77
Ethyl Benzoate	~15%	<1%	<1%	<1%	100%	<5%	~50%
Benzyl Acetate	<10%	<1%	<1%	~30%	<5%	100%	~15%
Methyl Phenylacetate	~20%	<1%	~40%	<2%	<5%	100%	~10%
4-Methoxyacetophenone	~40%	100%	<1%	<1%	<1%	~10%	~20%

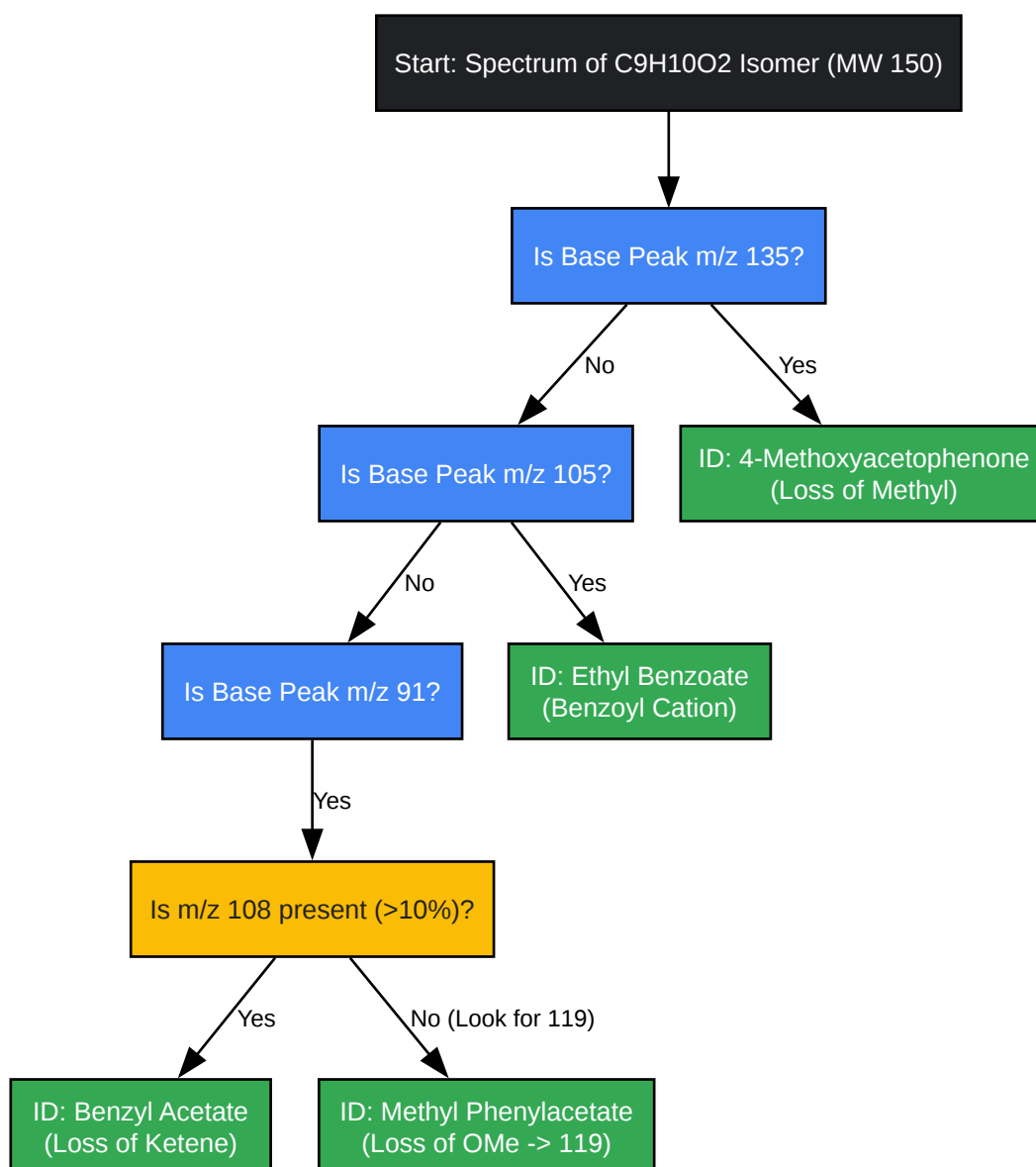
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Critical Insight: Do not rely solely on the Base Peak (100%).

- Both Benzyl Acetate and Methyl Phenylacetate share m/z 91 as the base peak.
- Use m/z 108 to confirm Benzyl Acetate.
- Use m/z 119 to confirm Methyl Phenylacetate.

Decision Tree for Identification

The following logic flow allows for rapid identification of the isomer based on the mass spectrum.



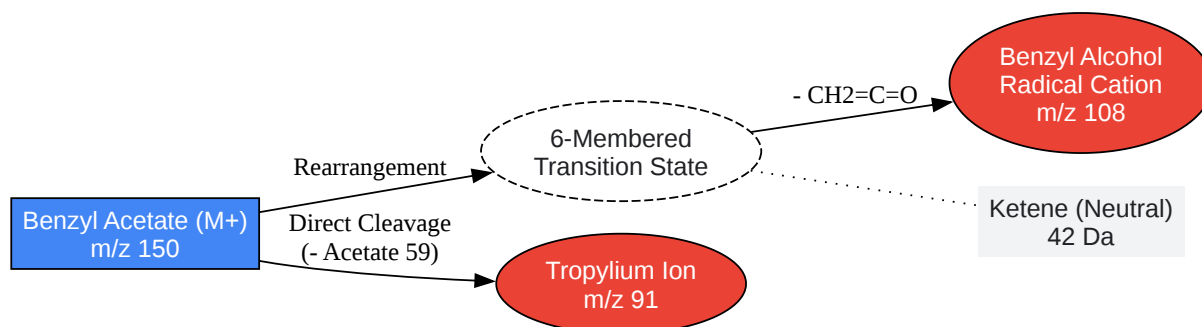
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Figure 1: Decision tree for the identification of C₉H₁₀O₂ isomers based on EI-MS peak intensities.

Fragmentation Pathways[2][4][5][6]

Benzyl Acetate: The Ketene Loss Mechanism

The formation of the m/z 108 ion is a specific rearrangement that confirms the acetate structure.



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Figure 2: Competing fragmentation pathways for Benzyl Acetate.

Experimental Protocol (GC-MS)[7][8]

To reproduce these results, the following standard operating procedure is recommended.

Instrument: Single Quadrupole GC-MS (e.g., Agilent 5977 or similar). Ionization Mode: Electron Ionization (EI) at 70 eV.

- Sample Preparation:
 - Dissolve ~1 mg of sample in 1 mL of HPLC-grade Dichloromethane or Methanol.
 - Dilute 1:100 before injection to prevent detector saturation.
- GC Parameters:
 - Column: DB-5ms or equivalent (30m x 0.25mm, 0.25μm film).
 - Inlet: Split mode (20:1), 250°C.
 - Carrier Gas: Helium at 1.0 mL/min (constant flow).
 - Oven Program: 50°C (hold 1 min)

20°C/min

280°C (hold 3 min).

- MS Parameters:
 - Source Temp: 230°C.
 - Quad Temp: 150°C.
 - Scan Range: m/z 40–300.
 - Solvent Delay: 3.0 min (adjust based on solvent).

Quality Control:

- Ensure the PFTBA (tuning standard) m/z 69, 219, and 502 peaks are within calibrated ranges.
- Check air/water background (m/z 18/28); high background can suppress the molecular ion (m/z 150).

References

- NIST Mass Spectrometry Data Center. Ethyl Benzoate Mass Spectrum. National Institute of Standards and Technology. Available at: [\[Link\]](#)
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Sources

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